

Technical Guide: Determination of the Molecular Weight of Ethyl 3,4-Dihydroxybenzoate-13C3

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Compound of Interest

Compound Name: Ethyl 3,4-Dihydroxybenzoate-13C3

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide to understanding and calculating the molecular weight of Ethyl 3,4-Dihydroxybenzoate isotopically labeled with three Carbon-13 atoms (**Ethyl 3,4-Dihydroxybenzoate-13C3**).

Introduction

Ethyl 3,4-dihydroxybenzoate, an organic compound with the molecular formula C₉H₁₀O₄, is known for its antioxidant properties.[1][2] Isotopic labeling, the practice of replacing an atom with one of its isotopes, is a common technique in analytical chemistry and drug development to trace the metabolic fate of compounds. In this guide, we focus on the specific case where three Carbon-12 atoms in the Ethyl 3,4-dihydroxybenzoate molecule are substituted with Carbon-13 isotopes. This substitution results in a molecule with a higher molecular weight, which can be distinguished from the unlabeled compound by mass spectrometry.

Data Presentation: Molecular Weight Comparison

The following table summarizes the molecular weights of the standard (unlabeled) Ethyl 3,4-Dihydroxybenzoate and its Carbon-13 labeled analogue.

Compound	Molecular Formula	Molecular Weight (g/mol)
Ethyl 3,4-Dihydroxybenzoate	C ₉ H ₁₀ O ₄	182.17
Ethyl 3,4-Dihydroxybenzoate- 13C3	¹³ C ₃ C ₆ H ₁₀ O ₄	185.18

Methodology for Molecular Weight Calculation

The calculation of the molecular weight for **Ethyl 3,4-Dihydroxybenzoate-13C3** is a straightforward process based on the principles of atomic mass.

3.1 Standard Molecular Weight Determination

The molecular formula for Ethyl 3,4-Dihydroxybenzoate is C₉H₁₀O₄.^{[1][2][3][4][5]} The standard molecular weight is calculated by summing the atomic weights of its constituent atoms. The accepted molecular weight for this compound is approximately 182.17 g/mol.^{[1][2][3][4][5][6][7]}

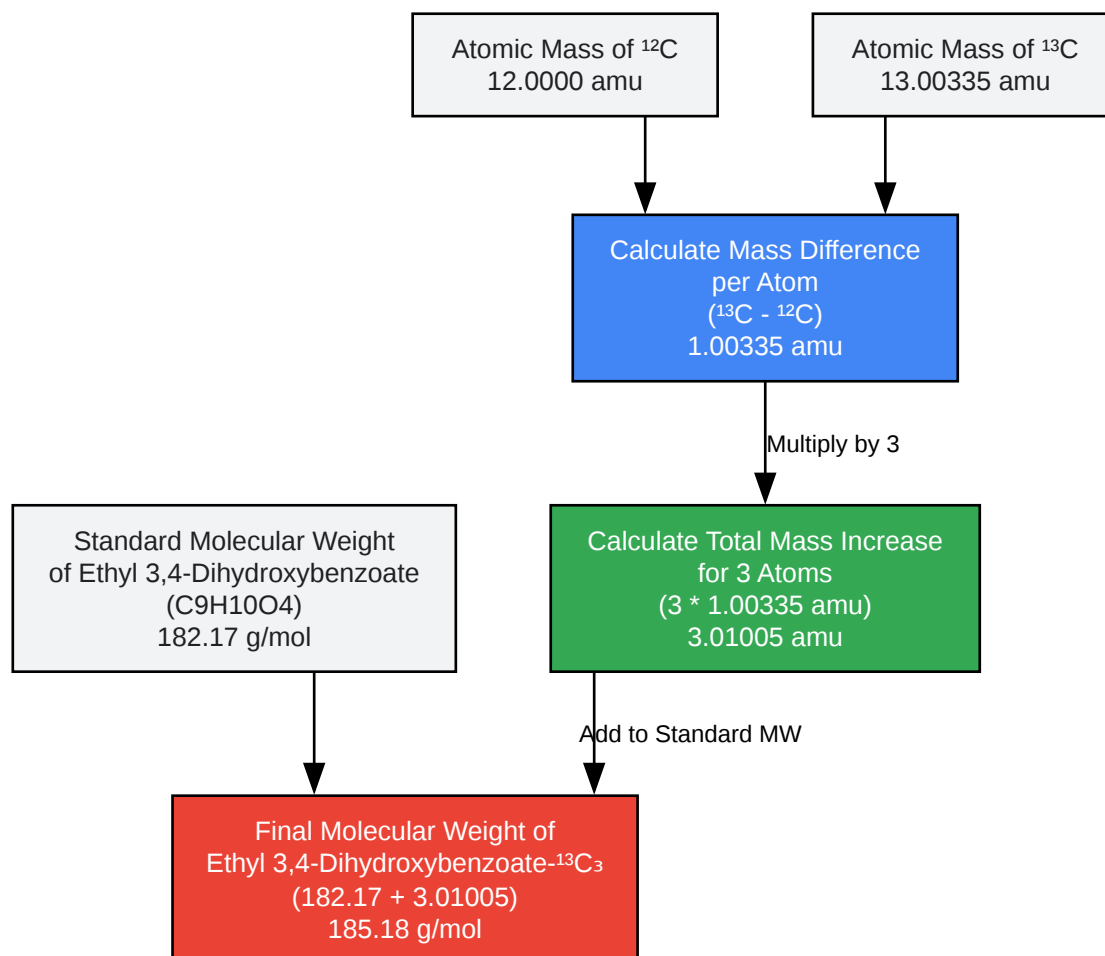
3.2 Isotopic Substitution Calculation

The "-13C3" designation signifies that three of the nine carbon atoms in the molecule are the Carbon-13 (¹³C) isotope, while the remaining six are the most common Carbon-12 (¹²C) isotope.

- Step 1: Identify Atomic Masses. The atomic mass of a Carbon-12 atom is defined as exactly 12.0000 atomic mass units (amu).^{[8][9]} The atomic mass of a Carbon-13 atom is approximately 13.00335 amu.^{[10][11][12]}
- Step 2: Calculate the Mass Difference per Atom. The difference in mass between one ¹³C atom and one ¹²C atom is: 13.00335 amu - 12.0000 amu = 1.00335 amu
- Step 3: Calculate the Total Mass Increase. For the substitution of three carbon atoms, the total increase in mass is: 3 * 1.00335 amu = 3.01005 amu
- Step 4: Determine the Final Molecular Weight. The molecular weight of the labeled compound is the sum of the standard molecular weight and the total mass increase from isotopic labeling: 182.17 g/mol + 3.01005 g/mol ≈ 185.18 g/mol

Visualization of Calculation Workflow

The logical flow of the molecular weight calculation is depicted in the following diagram.



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Caption: Workflow for calculating the molecular weight of the labeled compound.

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